

Synonyms and alternative names for 3-Butenenitrile

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Compound of Interest

Compound Name: 3-Butenenitrile

Cat. No.: B123554

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An In-depth Technical Guide to **3-Butenenitrile**: Synonyms, Properties, Synthesis, and Biological Activity

Introduction

3-Butenenitrile, a versatile organic compound, holds significance in various scientific and industrial domains. This technical guide provides a comprehensive overview of its nomenclature, chemical and physical properties, detailed synthesis protocols, and its mechanisms of biological action, particularly its neurotoxic effects. This document is intended for researchers, scientists, and professionals in drug development and related fields.

Synonyms and Alternative Names

3-Butenenitrile is known by several names in scientific literature and commerce. A comprehensive list of its synonyms and identifiers is provided below.

| Identifier Type | Value |
|------------------|--|
| IUPAC Name | but-3-enenitrile |
| CAS Number | 109-75-1 |
| Common Synonyms | Allyl cyanide, Vinylacetonitrile, 3-Cyano-1-propene, Allylnitrile |
| Other Names | 1-Butene-4-nitrile, 3-Butenonitrile, 3-Butenylnitrile, 3-Cyanopropene, Propene-3-nitrile, β -Butenonitrile, Acetonitrile, vinyl- |
| Chemical Formula | C ₄ H ₅ N |
| InChI Key | SJNALLRHIVGIBI-UHFFFAOYSA-N |
| SMILES | C=CCC#N |

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Butenenitrile** is presented in the following table.

| Property | Value |
|------------------|--|
| Molecular Weight | 67.09 g/mol |
| Appearance | Colorless liquid |
| Odor | Onion-like |
| Boiling Point | 116-121 °C |
| Melting Point | -87 °C |
| Density | 0.834 g/mL at 25 °C |
| Solubility | Not miscible in water. Soluble in alcohol and ether. |
| Flash Point | 23 °C |
| Refractive Index | 1.406 (20 °C, 589 nm) |

Experimental Protocols

Synthesis of 3-Butenenitrile from Allyl Bromide and Cuprous Cyanide

This protocol is adapted from a well-established procedure in Organic Syntheses and provides a reliable method for the laboratory-scale synthesis of **3-Butenenitrile**.^[1]

Materials:

- Allyl bromide (220 g, 1.83 moles)
- Dry cuprous cyanide (170 g, 1.9 moles)
- Ice-water bath
- Water bath
- Oil bath
- 1-L round-bottomed flask
- Mechanical stirrer
- Condenser
- Distillation apparatus

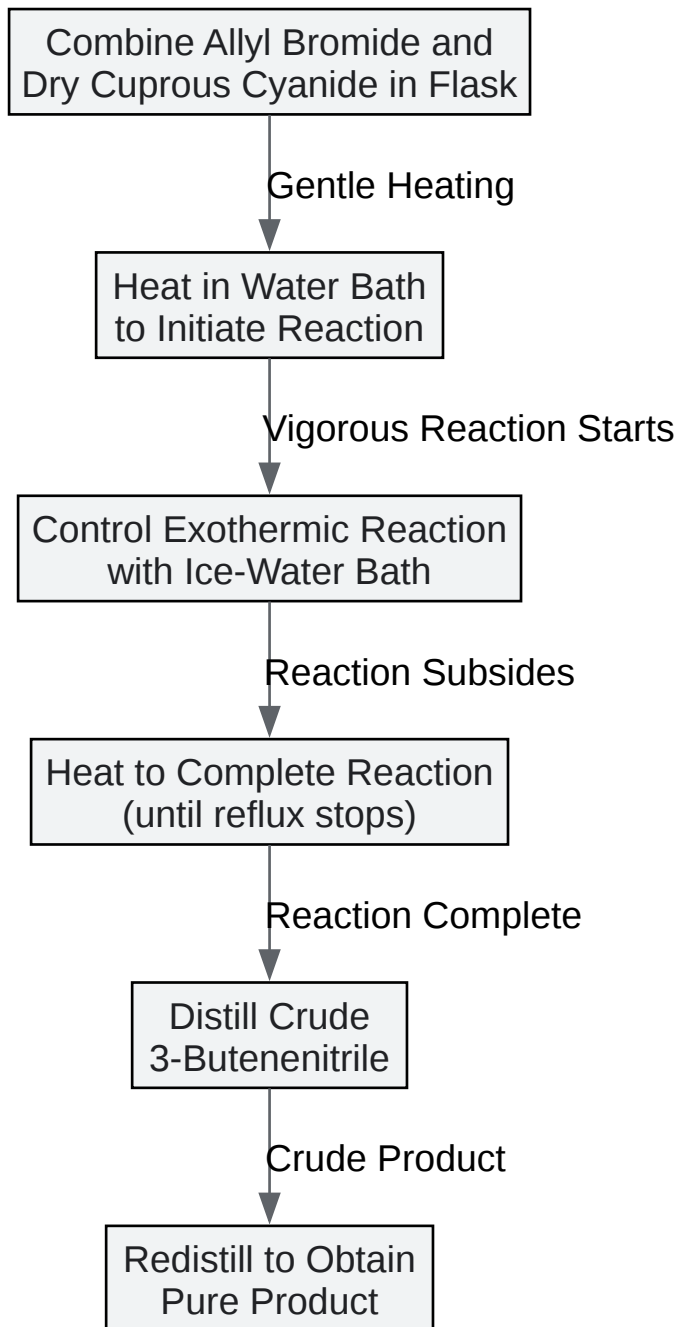
Procedure:

- **Reaction Setup:** In a 1-L round-bottomed flask equipped with a condenser and a mechanical stirrer, place 220 g (1.83 moles) of allyl bromide and 170 g (1.9 moles) of dry cuprous cyanide.^[1]
- **Initiation of Reaction:** Heat the mixture in a water bath and rotate the stirrer slowly by hand. The reaction is expected to start within 15 to 30 minutes.^[1]

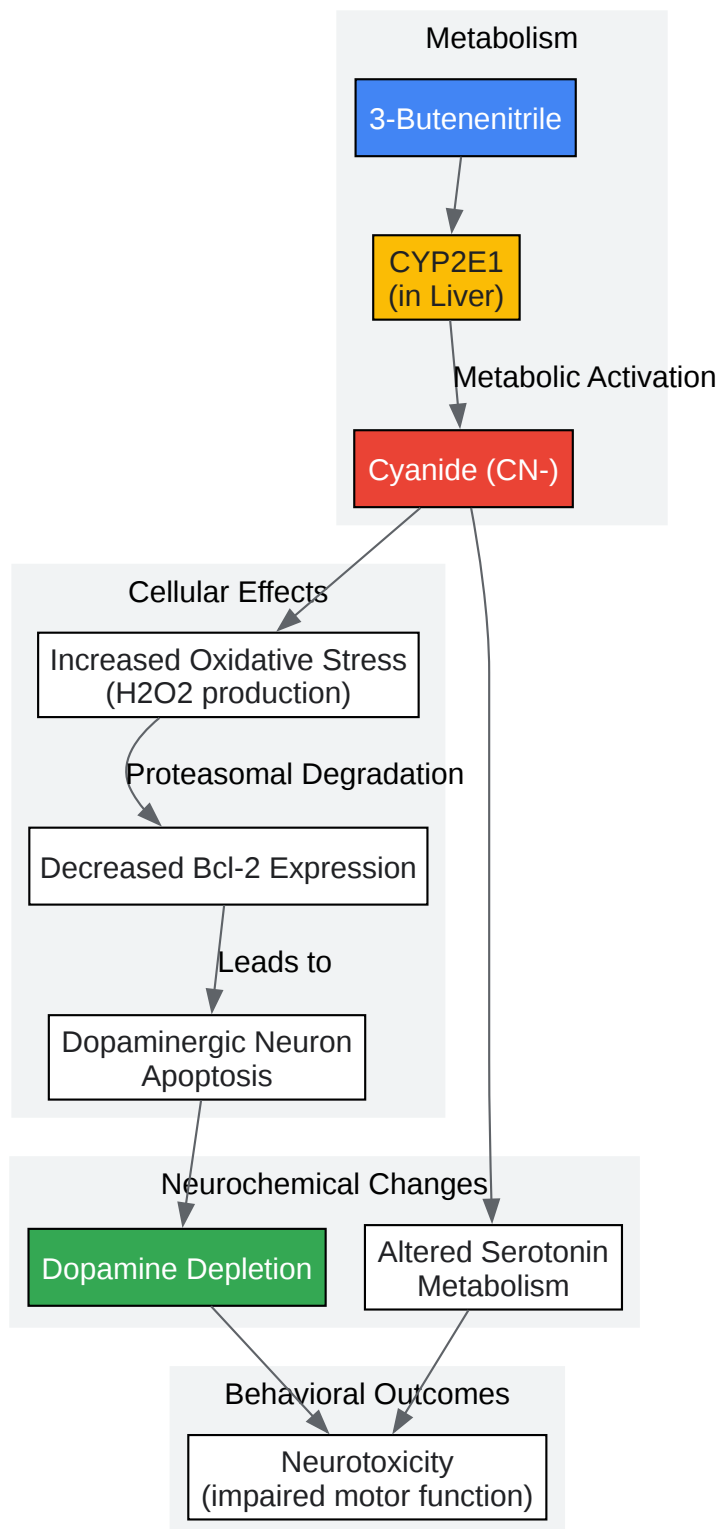
- **Reaction Control:** The reaction is vigorous once it begins. At this point, replace the heating bath with a cooling mixture of ice and water to prevent the loss of product through the condenser.^[1]
- **Completion of Reaction:** After the initial vigorous reaction subsides, replace the cooling bath with the water bath. Start the mechanical stirrer and continue heating until no more allyl bromide refluxes. This step typically takes about one hour.^[1]
- **Distillation:** Set up the condenser for distillation. Distill the allyl cyanide from the reaction flask by heating it in an oil bath with continuous stirring.^[1]
- **Purification:** Upon redistillation, the **3-Butenenitrile** is obtained in a pure form, boiling at 116–121 °C with minimal loss. The expected yield is between 98–103 g, which corresponds to an 80–84% theoretical yield.^[1]

Experimental Workflow for Synthesis

Workflow for the Synthesis of 3-Butenenitrile



Proposed Mechanism of 3-Butenenitrile Neurotoxicity

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References

- 1. Organic Syntheses Procedure [orgsyn.org]
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